

# Essential Procedures for the Proper Disposal of GPR120 Agonist 3

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## Compound of Interest

Compound Name: GPR120 Agonist 3

Cat. No.: B608939

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The responsible disposal of **GPR120 Agonist 3**, a selective research compound, is critical for ensuring laboratory safety, environmental protection, and regulatory compliance. All waste generated from procedures involving this agonist, including the pure compound, solutions, and contaminated labware, must be treated as hazardous chemical waste unless explicitly determined otherwise by your institution's Environmental Health and Safety (EHS) department. [\[1\]](#)[\[2\]](#)

Before beginning any disposal procedures, it is imperative to consult the specific Safety Data Sheet (SDS) for **GPR120 Agonist 3**. The SDS provides detailed information regarding the compound's specific hazards, handling requirements, and emergency protocols.

## Compound Data Summary

The following table summarizes key quantitative data for a common version of GPR120 Agonist III. This information is crucial for safe handling and for EHS personnel to manage disposal correctly.

Property	Value	Source
Synonym	3-(4-((4-Fluoro-4'-methyl-(1,1'-biphenyl)-2-yl)methoxy)-phenyl)propanoic acid	[3][4]
CAS Number	1374516-07-0	[3][4]
Molecular Formula	C <sub>23</sub> H <sub>21</sub> FO <sub>3</sub>	[3][4]
Molecular Weight	364.41 g/mol	[3][4]
Form	Powder	[3][4]
Color	White	[3][4]
Solubility	DMSO: 100 mg/mL	[3][4]
Storage Temperature	2-8°C (as powder)	[3][4]
Storage (Reconstituted)	Aliquot and freeze at -20°C; stable for up to 6 months.	[3][5]
Storage Class	11 - Combustible Solids	[4]

## Step-by-Step Disposal Protocol

This protocol provides a procedural framework for the safe disposal of **GPR120 Agonist 3**. These steps are based on general hazardous waste guidelines and must be adapted to comply with your specific institutional and local regulations.

### Step 1: Personal Protective Equipment (PPE) and Hazard Assessment

Before handling any waste, ensure you are wearing appropriate PPE. Given the limited specific toxicity data, standard handling precautions for a research chemical of unknown hazards should be followed.

- Gloves: Wear chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Use safety glasses or goggles.[6]

- Lab Coat: A standard laboratory coat is required.
- Ventilation: Handle the compound, especially in its powdered form, within a certified chemical fume hood to prevent inhalation.[6]

## Step 2: Waste Segregation at the Point of Generation

Proper segregation is essential to prevent accidental chemical reactions and ensure proper disposal.[7] Do not mix **GPR120 Agonist 3** waste with incompatible materials.[8] Maintain separate, dedicated waste containers for each stream:

- Solid Waste: Collect all contaminated, non-sharp solid items. This includes gloves, pipette tips, weighing papers, and empty vials.[8] For any remaining pure, unused powder, it is best practice to dissolve it in a suitable solvent (like DMSO) and dispose of it as liquid chemical waste.
- Liquid Waste: Collect all aqueous and solvent-based solutions containing **GPR120 Agonist 3** in a designated liquid hazardous waste container.[8] Do not pour any **GPR120 Agonist 3** waste down the drain.[1][9]
- Sharps Waste: Dispose of any contaminated needles, syringes, or other sharps immediately into a designated, puncture-resistant sharps container labeled for hazardous chemical waste.[8][10]

## Step 3: Waste Container Selection and Labeling

The integrity of the waste containment is critical for safety and compliance.

- Container Requirements: Use only leak-proof, chemically compatible containers with secure, screw-on caps.[2][7] The container material must not react with the waste contents.[11]
- Labeling: All waste containers must be clearly and accurately labeled.[2][9] The label must include:
  - The words "Hazardous Waste"
  - The full chemical name: "**GPR120 Agonist 3**" and any solvents or other components.

- The primary hazard(s) associated with the contents (e.g., "Combustible," "Toxic").
- The date when waste was first added to the container.

## Step 4: Accumulation and Storage in a Satellite Accumulation Area (SAA)

Hazardous waste must be stored safely at or near its point of generation in a designated Satellite Accumulation Area (SAA).<sup>[9][11]</sup>

- Location: The SAA must be under the control of laboratory personnel.<sup>[2]</sup>
- Container Management: Keep waste containers securely closed at all times, except when adding waste.<sup>[1][2]</sup>
- Storage Limits: Do not exceed the maximum volume limits for an SAA, which is typically 55 gallons for total hazardous waste and one quart for acutely toxic wastes.<sup>[2][9]</sup>

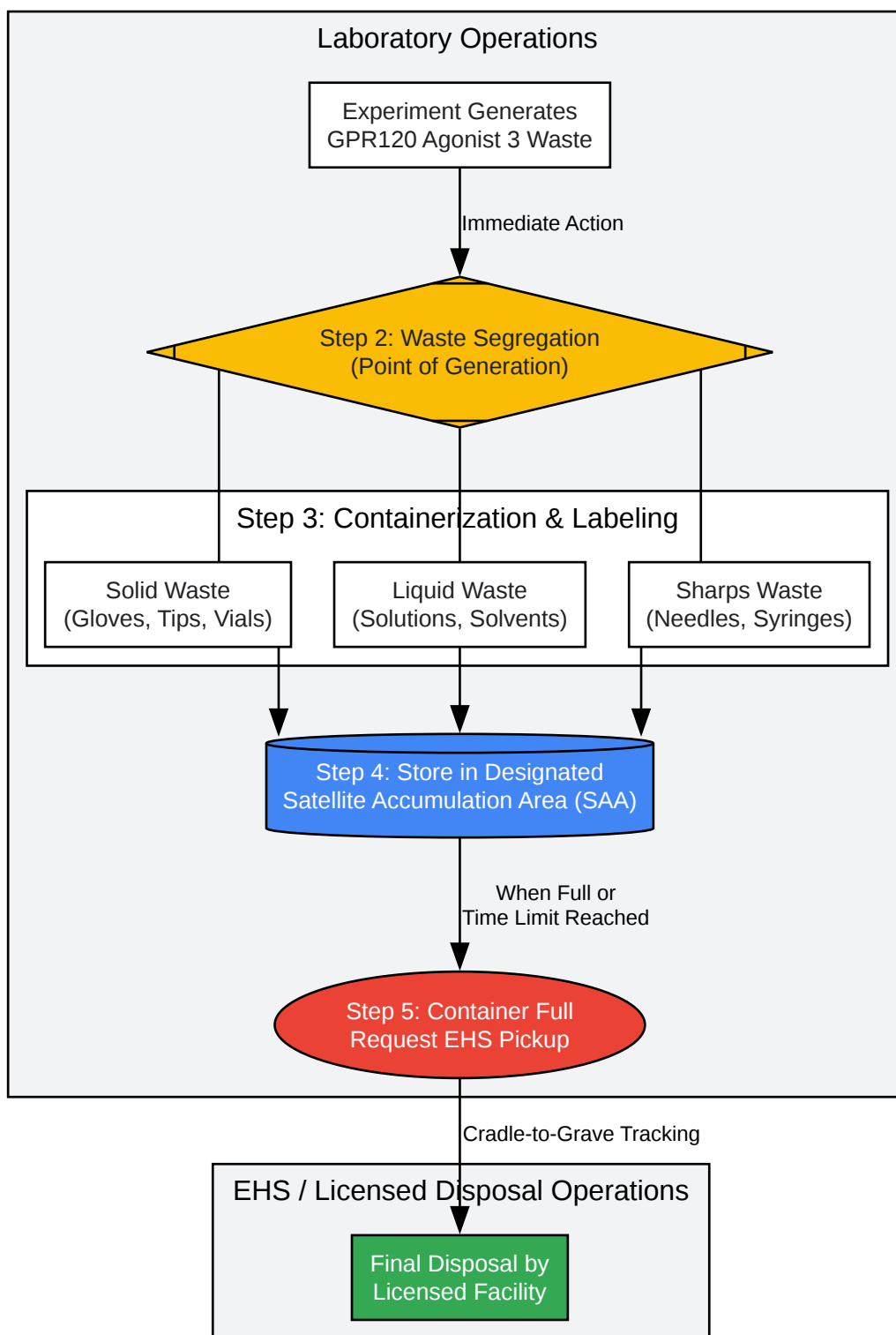
## Step 5: Arranging for Final Disposal

The final disposal must be handled by trained professionals in accordance with federal, state, and local regulations.

- Waste Pickup: Once a waste container is full, or if it has been in storage for the maximum allowed time (typically up to one year), contact your institution's EHS department to schedule a pickup.<sup>[2][8][11]</sup> A full container must be removed from the SAA within three days.<sup>[11]</sup>
- Record Keeping: Maintain accurate records of all hazardous waste generated and disposed of. This documentation is essential for regulatory compliance under the Resource Conservation and Recovery Act (RCRA).<sup>[7][10]</sup>

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper management and disposal of **GPR120 Agonist 3** waste, from generation to final pickup.



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### GPR120 Agonist 3 Waste Disposal Workflow

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## References

- 1. vumc.org [vumc.org]
- 2. ehrls.upenn.edu [ehrls.upenn.edu]
- 3. merckmillipore.com [merckmillipore.com]
- 4. GPR120 Agonist III The GPR120 Agonist III controls the biological activity of GPR120. This small molecule/inhibitor is primarily used for Activators/Inducers applications. | Sigma-Aldrich [sigmaaldrich.com]
- 5. merckmillipore.com [merckmillipore.com]
- 6. cdn.kyberlife.com [cdn.kyberlife.com]
- 7. danielshhealth.com [danielshhealth.com]
- 8. benchchem.com [benchchem.com]
- 9. odu.edu [odu.edu]
- 10. benchchem.com [benchchem.com]
- 11. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
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